

Heliannone B: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Heliannone B

Cat. No.: B1243732

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Heliannone B is a naturally occurring flavanone that has garnered interest within the scientific community due to its potential biological activities. As a member of the flavonoid family, it shares a characteristic heterocyclic core structure. This technical guide provides a detailed examination of the chemical structure, synthesis, and known properties of **Heliannone B**, intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Heliannone B is chemically identified as (R,S)-4'-Hydroxy-7,8-dimethoxyflavanone. Its structure is characterized by a C6-C3-C6 skeleton, typical of flavonoids, with a chiral center at the C2 position of the dihydropyrone ring, leading to the existence of a racemic mixture of (R) and (S) enantiomers. The molecule features two methoxy groups at the C7 and C8 positions of the A-ring and a hydroxyl group at the C4' position of the B-ring.

Table 1: Physicochemical Properties of **Heliannone B**

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₅	PubChem
Molecular Weight	300.31 g/mol	PubChem
IUPAC Name	2-(4-hydroxyphenyl)-7,8-dimethoxy-2,3-dihydrochromen-4-one	PubChem
Synonyms	(R,S)-4'-Hydroxy-7,8-dimethoxyflavanone	Rao et al., 2001[1]
Physical State	Not specified in available literature	
Melting Point	Not specified in available literature	
Solubility	Not specified in available literature	

Synthesis of Heliannone B

The total synthesis of (R,S)-**Heliannone B** was first reported by Rao et al. in 2001.[1] The synthetic route involves the cyclization of its corresponding chalcone precursor, Heliannone A.

Experimental Protocol: Synthesis of (R,S)-4'-Hydroxy-7,8-dimethoxyflavanone (Heliannone B)

Detailed experimental parameters, including specific quantities of reagents, reaction times, temperatures, and purification methods, are outlined in the primary literature and should be consulted for precise replication.

The key transformation in the synthesis of **Heliannone B** is the intramolecular cyclization of 2'-hydroxychalcone (Heliannone A) to the corresponding flavanone. This reaction is typically acid- or base-catalyzed. The general steps are as follows:

- Synthesis of Heliannone A: The precursor, 2'-hydroxy-4,5-dimethoxychalcone (Heliannone A), is synthesized via a Claisen-Schmidt condensation reaction between an appropriately

substituted acetophenone and a benzaldehyde derivative.

- Cyclization to **Heliannone B**: Heliannone A is then subjected to cyclization conditions to yield the flavanone ring system of **Heliannone B**.

A detailed, step-by-step protocol with specific reagent quantities and reaction conditions is not available in the provided search results.

Spectroscopic Data

The structural elucidation of **Heliannone B** is confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data for **Heliannone B**

Technique	Key Features
^1H NMR	Data not available in search results.
^{13}C NMR	Data not available in search results.
IR (Infrared)	Data not available in search results.
MS (Mass Spectrometry)	Data not available in search results.

Specific spectroscopic data for **Heliannone B** is not available in the provided search results. The data for related compounds or intermediates may be found in the cited literature.

Biological and Allelochemical Activity

Heliannone B has been noted for its potential as a bioactive flavonoid.^[1] Flavonoids, as a class, are known to exhibit a wide range of biological activities. **Heliannone B**, being isolated from sunflower (*Helianthus annuus*), is implicated in the allelopathic properties of this plant. Allelochemicals are secondary metabolites produced by plants that can influence the growth and development of neighboring plants.

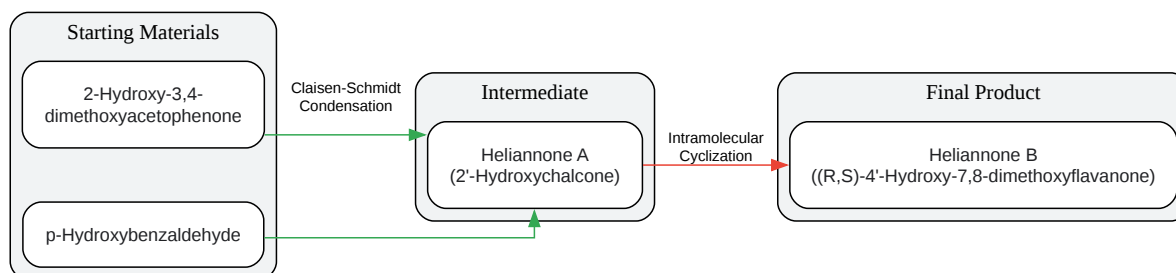
Table 3: Biological Activity of **Heliannone B**

Activity Type	Assay	Results	Source
Allelochemical Activity	Plant growth inhibition	Specific quantitative data (e.g., IC ₅₀) not available in search results.	General literature on <i>Helianthus annuus</i> allelochemicals

Further research is required to quantify the specific biological and allelochemical activities of **Heliannone B**.

Experimental Workflow: Synthesis of Heliannone B

The following diagram illustrates the general synthetic workflow for obtaining **Heliannone B** from its precursors.



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References

- 1. Total synthesis of heliannone A and (R,S)-heliannone B, two bioactive flavonoids from *Helianthus annuus* cultivars - PubMed [pubmed.ncbi.nlm.nih.gov]
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